An In-depth Technical Guide to the Geochemical Applications of Tellurium Isotopes

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Tellurium-126*
CAS No.:	*14390-74-0*
Cat. No.:	*B080192*

Get Quote

Audience: Researchers, scientists, and professionals in geochemistry and related fields.

Note to the Reader: The request specified a focus on **Tellurium-126** (^{126}Te) ratios. However, the primary geochemical applications of tellurium involve the analysis of multiple tellurium isotopes to understand geological processes. **Tellurium-126** is a stable isotope and is one of eight naturally occurring tellurium isotopes.[1][2][3] Its abundance is considered in conjunction with the other isotopes to study mass-dependent fractionation and other geochemical phenomena. Therefore, this guide addresses the broader and more scientifically accurate applications of the tellurium isotope system.

Introduction to Tellurium Isotope Geochemistry

Tellurium (Te) is a rare metalloid that is gaining increasing attention in geochemistry.[4] Its unique isotopic system, comprising eight naturally occurring isotopes (^{120}Te, ^{122}Te, ^{123}Te, ^{124}Te, ^{125}Te, ^{126}Te, ^{128}Te, and ^{130}Te), provides a versatile tool for investigating a range of geological and cosmochemical processes.[1][5] The applications of tellurium isotopes are diverse, spanning from tracing ore-forming processes and paleo-redox conditions to understanding the formation and evolution of the solar system.[6][7]

© 2026 BenchChem. All rights reserved.

The geochemical applications of tellurium isotopes can be broadly categorized into:

- Stable Isotope Fractionation: Investigating variations in the ratios of stable tellurium isotopes (e.g., $^{130}Te/^{125}Te$ or $^{128}Te/^{126}Te$) to trace processes such as redox reactions, mineral precipitation, and biological cycling.[6][8][9]
- Geochronology: Utilizing the long-lived double beta decay of ^{128}Te and ^{130}Te to xenon isotopes (^{128}Xe and ^{130}Xe) to date ancient tellurium-bearing minerals.[1][10]
- Cosmochemistry: Analyzing the isotopic composition of tellurium in meteorites to understand nucleosynthetic processes and the early evolution of the solar system.[7][8][11]
- Ore Deposit Geochemistry: Using tellurium as a pathfinder element and its isotopic composition to understand the genesis of precious metal deposits.[9][12][13][14][15][16]

Stable Tellurium Isotope Fractionation

Mass-dependent fractionation of stable tellurium isotopes provides insights into a variety of low- and high-temperature geochemical processes. The notation used to express these variations is the delta (δ) notation, typically in per mil (‰), relative to a standard material. For example, $\delta^{130}/^{125}Te$ represents the variation in the $^{130}Te/^{125}Te$ ratio.

Applications of Stable Te Isotope Fractionation:

- Paleo-Redox Proxy: The redox state of tellurium (Te^{4+} and Te^{6+}) can influence its isotopic composition.[6] This has led to the exploration of Te isotopes as a potential proxy for paleo-redox conditions in ancient sedimentary environments.[6]
- Tracing Ore-Forming Processes: Significant tellurium isotope fractionation has been observed in telluride minerals from hydrothermal ore deposits.[6][9] These variations can help to elucidate the temperature, redox conditions, and fluid sources involved in the formation of these deposits.[9]
- Environmental Geochemistry: With the increasing use of tellurium in industrial applications, understanding its environmental mobility and biogeochemical cycling is crucial.[4][17] Stable isotope studies can help trace the sources and fate of tellurium in surface environments.

© 2026 BenchChem. All rights reserved.

Tellurium-Xenon Geochronology

The double beta decay of ^{130}Te and ^{128}Te to their respective xenon isotopes, ^{130}Xe and ^{128}Xe, provides a method for dating tellurium-bearing minerals.[1][10] The extremely long half-lives of these parent isotopes make this system suitable for dating very old geological materials.[1][18][19]

- $^{130}Te \rightarrow {}^{130}Xe + 2\beta^- + 2\nu_e$
- $^{128}Te \rightarrow {}^{128}Xe + 2\beta^- + 2\nu_e$

The age of a tellurium-bearing mineral can be calculated by measuring the amount of radiogenic ^{130}Xe or ^{128}Xe that has accumulated since the mineral formed and relating it to the amount of the parent tellurium isotope.[20] However, this method can be complicated by issues such as the potential loss of radiogenic xenon from the mineral lattice over geological time.[10][20]

Cosmochemical Applications

The isotopic composition of tellurium in meteorites provides a window into the early solar system.[7][8][11] Variations in tellurium isotope abundances in different types of chondritic meteorites can be attributed to the incomplete mixing of materials with different nucleosynthetic origins and fractionation processes that occurred in the solar nebula and on meteorite parent bodies.[5][7] These studies help to constrain the origin of volatile elements in the inner solar system and the building blocks of terrestrial planets.[7][8]

Data Presentation

Table 1: Naturally Occurring Isotopes of Tellurium[1][3][21]

© 2026 BenchChem. All rights reserved.

Isotope	Natural Abundance (%)	Atomic Mass (Da)	Stability
^{120}Te	0.09	119.904048	Stable
^{122}Te	2.55	121.903050	Stable
^{123}Te	0.89	122.904271	Stable
^{124}Te	4.74	123.902818	Stable
^{125}Te	7.07	124.904429	Stable
^{126}Te	18.84	125.903312	Stable
^{128}Te	31.74	127.904463	Radioactive (Double Beta Decay)
^{130}Te	34.08	129.906229	Radioactive (Double Beta Decay)

Table 2: Example Tellurium Isotope Ratios in Terrestrial Standards[5][22][23]

Isotope Ratio	Measured Value
^{120}Te/^{128}Te	0.002907
^{122}Te/^{128}Te	0.079646
^{123}Te/^{128}Te	0.027850
^{125}Te/^{128}Te	0.221988
^{126}Te/^{128}Te	0.592202
^{130}Te/^{128}Te	1.076277

Experimental Protocols

The precise measurement of tellurium isotope ratios is typically performed using multi-collector inductively coupled plasma mass spectrometry (MC-ICP-MS).[12][23][24] A double-spike

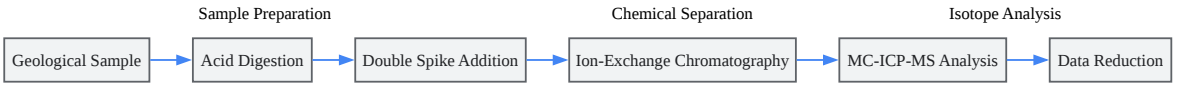
© 2026 BenchChem. All rights reserved.

technique is often employed to correct for instrumental mass bias and any fractionation that may occur during sample preparation.[7][24][25]

Generalized Experimental Workflow for Tellurium Isotope Analysis:

- Sample Digestion: The geological sample (e.g., rock, mineral, or sediment) is dissolved using a mixture of strong acids, such as hydrofluoric acid (HF), nitric acid (HNO_3), and hydrochloric acid (HCl).
- Double Spike Addition: A precisely calibrated "double spike" solution, containing two enriched tellurium isotopes (e.g., ^{125}Te and ^{128}Te), is added to the dissolved sample.[24] This allows for the correction of mass-dependent fractionation during both the chemical separation and the mass spectrometric analysis.[25]
- Chemical Separation: Tellurium is separated and purified from the sample matrix using ion-exchange chromatography.[8] This is a critical step to remove elements that could cause isobaric interferences during the MC-ICP-MS analysis.
- MC-ICP-MS Analysis: The purified tellurium fraction is introduced into the MC-ICP-MS. The instrument simultaneously measures the ion beams of the different tellurium isotopes, allowing for the precise determination of their ratios.[24]
- Data Reduction: The measured isotope ratios are corrected for instrumental mass bias and any induced fractionation using the double spike data. The final results are typically reported as δ-values relative to a certified reference material.

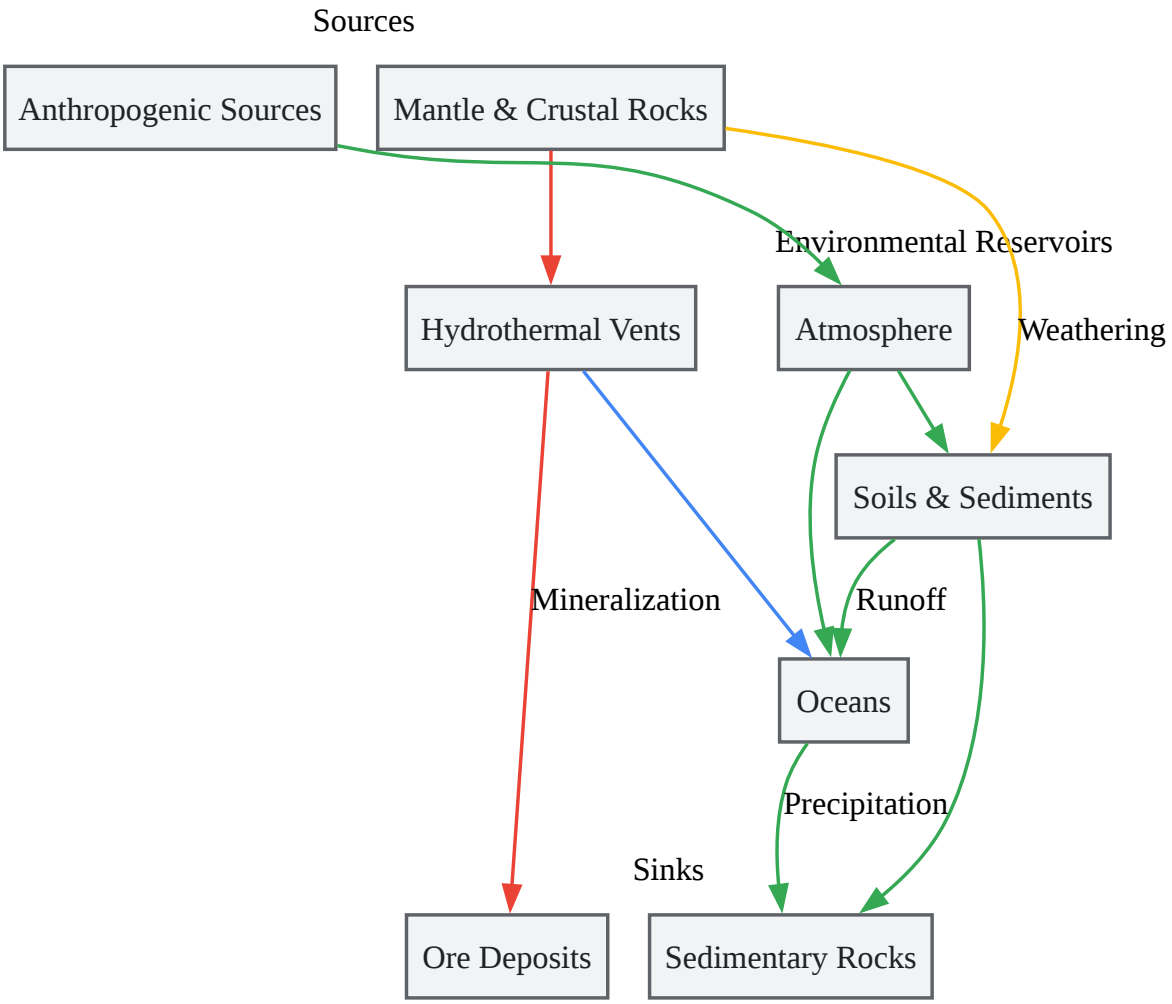
Mandatory Visualizations



Click to download full resolution via product page

Caption: Generalized workflow for tellurium isotope analysis.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Simplified geochemical cycle of tellurium.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Isotopes of tellurium - Wikipedia [en.wikipedia.org]
- 2. americanelements.com [americanelements.com]
- 3. buyisotope.com [buyisotope.com]
- 4. m.youtube.com [m.youtube.com]
- 5. Precise Measurement of Tellurium Isotope Ratios in Terrestrial Standards Using a Multiple Collector Inductively Coupled Plasma Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Tellurium isotope compositions of chondritic meteorites and terrestrial samples – tracing volatile element fractionation during nebular and parent body processes [spiral.imperial.ac.uk]
- 8. christoph-burkhardt.org [christoph-burkhardt.org]
- 9. Open Science and Data Platform - Plateforme de science et de donnÃ©es ouvertes [osdp-psdo.canada.ca]
- 10. researchgate.net [researchgate.net]
- 11. Isotopic makeup of meteorites sheds light on the early solar system | STARDUST2ASTEROIDS Project | Results in Brief | FP7 | CORDIS | European Commission [cordis.europa.eu]
- 12. researchgate.net [researchgate.net]
- 13. Tellurium, a guide to mineral deposits: Abstract, Citation (BibTeX) & Reference | Bohrium [bohrium.com]
- 14. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 15. pubs.usgs.gov [pubs.usgs.gov]
- 16. Tellurium [pubs.usgs.gov]
- 17. research.monash.edu [research.monash.edu]
- 18. fiveable.me [fiveable.me]
- 19. m.youtube.com [m.youtube.com]
- 20. lpi.usra.edu [lpi.usra.edu]
- 21. WebElements Periodic Table » Tellurium » isotope data [webelements.com]
- 22. mdpi.com [mdpi.com]

© 2026 BenchChem. All rights reserved.

- 23. Precise Measurement of Tellurium Isotope Ratios in Terrestrial Standards Using a Multiple Collector Inductively Coupled Plasma Mass Spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 24. spectroscopyonline.com [spectroscopyonline.com]
- 25. Precise isotope analysis of tellurium by inductively coupled plasma mass spectrometry using a double spike method - Journal of Analytical Atomic Spectrometry (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Geochemical Applications of Tellurium Isotopes]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080192/docs#an-in-depth-technical-guide-to-the-geochemical-applications-of-tellurium-isotopes]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.